

A Structural Showdown: Apo- vs. Holo-Citrate Lyase Reveals Dynamic Conformational Changes

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2'-(5''-phosphoribosyl)-3'-dephospho-CoA

Cat. No.: B15549419

[Get Quote](#)

A detailed structural comparison of ATP-Citrate Lyase (ACLY) in its ligand-free (apo) and substrate-bound (holo) forms reveals significant conformational changes crucial for its catalytic activity. The binding of substrates, citrate and Coenzyme A (CoA), induces a large-scale domain rearrangement, transitioning the enzyme from an open, flexible state to a more compact, catalytically competent conformation. These structural dynamics, primarily observed through X-ray crystallography and cryo-electron microscopy (cryo-EM), underscore the intricate mechanism of this key metabolic enzyme.

ATP-Citrate Lyase is a central enzyme in cellular metabolism, linking carbohydrate breakdown to the synthesis of fatty acids and cholesterol by producing cytosolic acetyl-CoA.^{[1][2][3]} Understanding the structural differences between its apo and holo forms is critical for elucidating its reaction mechanism and for the development of therapeutic inhibitors targeting diseases like cancer and hyperlipidemia.^{[1][2][3]}

The enzyme typically exists as a homotetramer, with each protomer comprising two major modules: a flexible N-terminal domain, often referred to as the Acetyl-CoA Synthetase Homology (ASH) or Citrate Synthase (CCS) domain, and a more rigid C-terminal Citrate Lyase

(CCL) or Citrate Synthase Homology (CSH) module.[1][4] Structural studies, including cryo-EM analysis of the apo-state (PDB: 6POF) and various substrate-bound holo-states (e.g., PDB: 6UUW, 6HXH), have provided a detailed view of the enzyme's moving parts.[4][5][6]

Upon binding of citrate and CoA, the flexible ASH domains undergo a significant conformational shift, swinging around the central CCL module.[4] This movement brings the substrates into proximity for the subsequent chemical reactions. The transition involves a substantial rearrangement, with reports of a citryl-CoA intermediate moving as much as 35 Å between active sites within the enzyme.[1] In contrast, the core CCL/CSH module remains largely static, providing a stable scaffold for the dynamic movements of the ASH domains.[1] The apo-state is characterized as being unfavorable for CoA binding, with key residues moving into position to form hydrogen bonds with CoA only in the holo-form.[1]

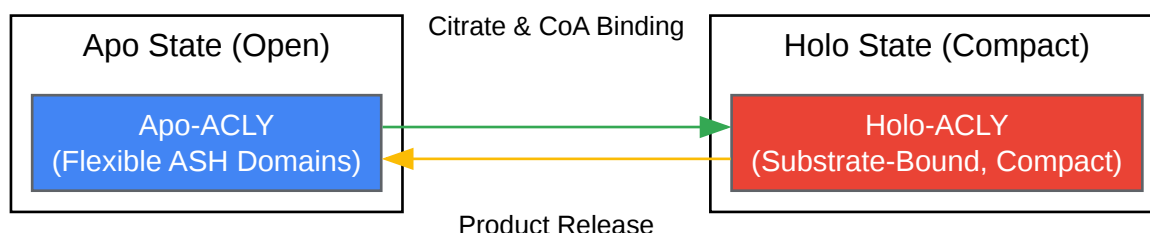
Quantitative Structural Comparison

The table below summarizes the key structural differences between the apo and holo forms of human ATP-Citrate Lyase based on available structural data.

Feature	Apo-Citrate Lyase (e.g., PDB: 6POF)	Holo-Citrate Lyase (e.g., PDB: 6UUW, 6HXH)
Overall Conformation	Open, more flexible	Compact
ASH/CCS Domain Orientation	Extended outwards from the central CCL module	Swung inwards towards the CCL module
Substrate Binding Pockets	Unoccupied and in a conformation unfavorable for ligand binding	Occupied by citrate and CoA, with residues reoriented to stabilize substrate binding
Symmetry	Can exhibit various symmetries, including D2, C2, and C1[4][7]	Often observed with D2 symmetry, though other states exist[4]
Inter-domain Interactions	Limited interactions between ASH and CCL domains[1]	Increased interactions between ASH and CCL domains, stabilizing the compact state

Conformational Transition Workflow

The following diagram illustrates the transition from the open apo state to the closed holo state upon substrate binding.



[Click to download full resolution via product page](#)

Caption: Conformational transition of ACLY from the open apo state to the compact holo state.

Experimental Protocols

The structural data for apo- and holo-citrate lyase have been primarily obtained through cryo-electron microscopy and X-ray crystallography.

Cryo-Electron Microscopy (as described for PDB: 6POF and 6UUW)

- **Protein Expression and Purification:** Full-length human ACLY is typically expressed in *Escherichia coli* and purified using a series of chromatography steps, such as affinity and size-exclusion chromatography.^[1]
- **Sample Preparation:** For the apo-state, the purified protein is applied to cryo-EM grids and vitrified in liquid ethane. For the holo-state, the protein is incubated with saturating concentrations of its substrates (e.g., citrate, CoA) and sometimes a non-hydrolyzable ATP analog before vitrification.
- **Data Collection:** Data is collected on a high-end transmission electron microscope (e.g., Titan Krios) equipped with a direct electron detector.
- **Image Processing and 3D Reconstruction:** Movie frames are aligned to correct for beam-induced motion. Particles are then picked, subjected to 2D classification to remove poor-

quality particles, and then used for 3D reconstruction and refinement using software like RELION or cryoSPARC to achieve high-resolution structures.[1]

X-ray Crystallography (as described for PDB: 6HXH)

- **Protein Expression, Purification, and Crystallization:** Similar to cryo-EM, the protein is expressed and purified. The purified protein, in the presence of substrates for the holo-form, is then subjected to crystallization screening to find conditions that yield diffraction-quality crystals.[5]
- **Data Collection:** Crystals are cryo-protected and flash-cooled in liquid nitrogen. X-ray diffraction data are collected at a synchrotron source.
- **Structure Determination and Refinement:** The diffraction data are processed, and the structure is solved using molecular replacement with a known homologous structure or by experimental phasing methods. The resulting model is then refined against the experimental data to produce the final atomic coordinates.[5][8]

In conclusion, the structural comparison of apo- and holo-citrate lyase highlights a classic example of "induced fit" where substrate binding drives significant conformational changes to facilitate catalysis. This detailed structural understanding provides a roadmap for the rational design of novel therapeutics targeting this crucial metabolic enzyme.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Molecular Basis for Acetyl-CoA Production by ATP-Citrate Lyase - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 2. [researchgate.net](https://www.researchgate.net/publication/312345678) [[researchgate.net](https://www.researchgate.net/publication/312345678)]
- 3. Structure of ATP citrate lyase and the origin of citrate synthase in the Krebs cycle - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]

- 4. Catalytic mechanism study of ATP-citrate lyase during citryl-CoA synthesis process - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/101111111/)]
- 5. [rscb.org](https://www.rcsb.org/) [[rscb.org](https://www.rcsb.org/)]
- 6. [rscb.org](https://www.rcsb.org/) [[rscb.org](https://www.rcsb.org/)]
- 7. Catalytic mechanism study of ATP-citrate lyase during citryl-CoA synthesis process - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/101111111/)]
- 8. Identification of the Citrate-binding Site of Human ATP-Citrate Lyase Using X-ray Crystallography - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/101111111/)]
- To cite this document: BenchChem. [A Structural Showdown: Apo- vs. Holo-Citrate Lyase Reveals Dynamic Conformational Changes]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15549419/docs#a-structural-showdown-apo-vs-holo-citrate-lyase-reveals-dynamic-conformational-changes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check